

Purchasing High-Purity 5-Oxooctanoic Acid for Research: A Technical Guide

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Compound of Interest

Compound Name:	5-Oxooctanoic acid
CAS No.:	3637-14-7
Cat. No.:	B1296286

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This in-depth technical guide provides comprehensive information for researchers on sourcing, synthesizing, and verifying the quality of high-purity **5-Oxooctanoic acid**. This document outlines commercially available sources, provides detailed experimental protocols for its synthesis and analysis, and explores its biological context, particularly its relevance in metabolic pathways.

Sourcing and Procurement of 5-Oxooctanoic Acid

High-purity **5-Oxooctanoic acid** is available from several chemical suppliers. When selecting a supplier, it is crucial to consider the reported purity, available quantities, and the intended research application. The following table summarizes key information for sourcing this compound.

Supplier	Product Name	CAS Number	Purity	Available Quantities
Sigma-Aldrich	5-Oxooctanoic acid	3637-14-7	≥98%	Custom synthesis
BOC Sciences	5-oxooctanoic acid	3637-14-7	Not specified	Not specified
Matrix Scientific	5-oxooctanoic acid	3637-14-7	97%	Not specified
Parchem	5-oxooctanoic acid	3637-14-7	Not specified	Not specified
Axsyn	Octanoic acid, 5-oxo-	3637-14-7	Not specified	For experimental/research use only

Note: Purity levels and availability are subject to change. It is recommended to request a certificate of analysis (CoA) from the supplier for lot-specific information.

Physicochemical Properties

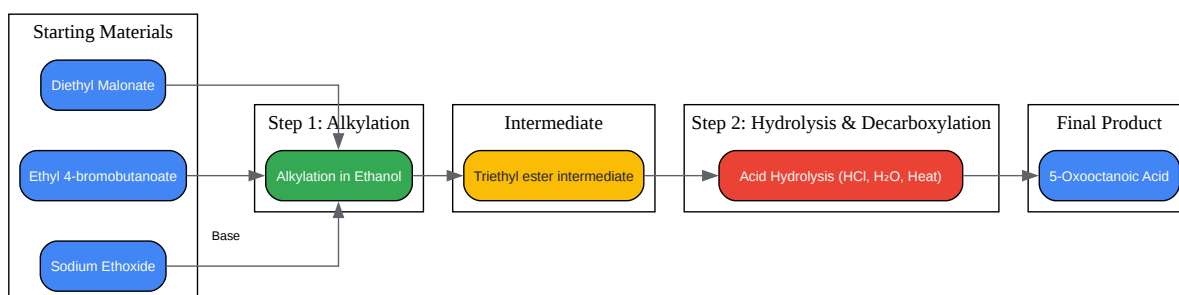
Understanding the physical and chemical properties of **5-Oxooctanoic acid** is essential for its proper handling, storage, and use in experimental settings.

Property	Value	Reference
Molecular Formula	C ₈ H ₁₄ O ₃	[1]
Molecular Weight	158.19 g/mol	[1]
Appearance	White solid (estimated)	[2]
Melting Point	30.00 to 34.00 °C @ 760.00 mm Hg	[2]
Boiling Point	296.00 to 298.00 °C @ 760.00 mm Hg	[2]
Solubility	Soluble in water and alcohol	[2]
logP (o/w)	0.822 (estimated)	[2]
Storage Temperature	-20°C	

Synthesis of 5-Oxooctanoic Acid

For researchers requiring larger quantities or specific isotopic labeling, chemical synthesis is a viable option. A common approach for the synthesis of keto acids is the malonic ester synthesis. The following is a proposed synthetic route for **5-Oxooctanoic acid**.

Proposed Synthetic Pathway: Malonic Ester Synthesis



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Caption: Proposed synthesis workflow for **5-Oxoctanoic acid** via malonic ester synthesis.

Detailed Experimental Protocol

Step 1: Alkylation of Diethyl Malonate

- In a round-bottom flask equipped with a reflux condenser and a dropping funnel, dissolve sodium ethoxide (1.1 equivalents) in absolute ethanol under an inert atmosphere.
- To this solution, add diethyl malonate (1.0 equivalent) dropwise with stirring.
- After the addition is complete, add ethyl 4-bromobutanoate (1.0 equivalent) dropwise.
- Heat the reaction mixture to reflux for 4-6 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature and remove the ethanol under reduced pressure.
- Add water to the residue and extract the product with diethyl ether.
- Wash the combined organic extracts with water and brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to obtain the crude triethyl ester intermediate.

Step 2: Hydrolysis and Decarboxylation

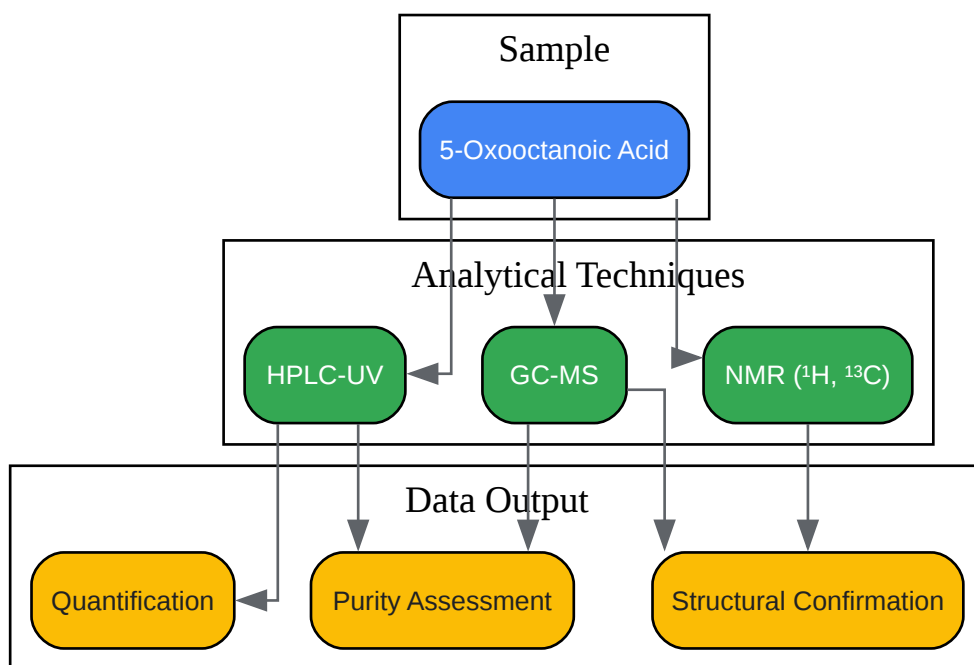
- To the crude triethyl ester intermediate, add an excess of 6M aqueous hydrochloric acid.
- Heat the mixture to reflux for 4-6 hours. The evolution of carbon dioxide should be observed.
- Cool the reaction mixture to room temperature and extract the product with ethyl acetate.
- Wash the combined organic extracts with water and brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.

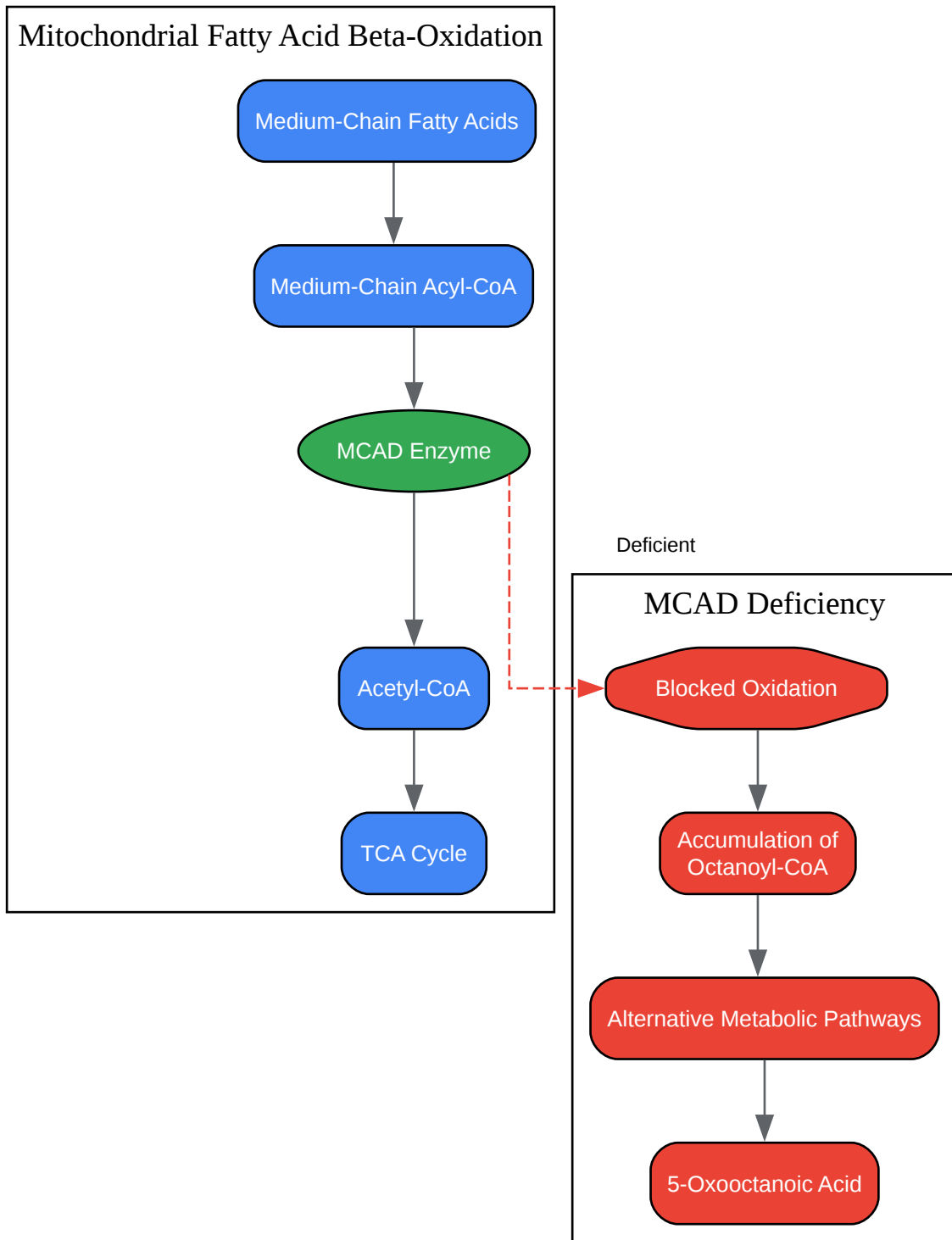
- Purify the crude **5-Oxooctanoic acid** by vacuum distillation or column chromatography to obtain the final product.

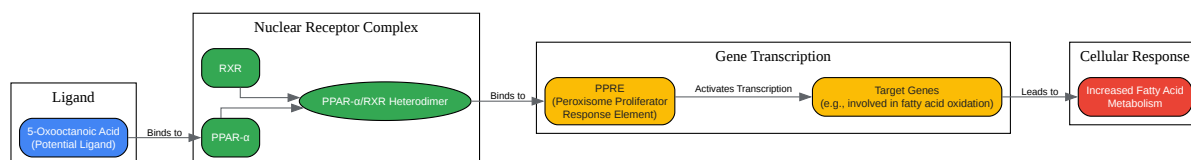
Quality Control and Analytical Methods

To ensure the purity and identity of purchased or synthesized **5-Oxooctanoic acid**, a suite of analytical techniques should be employed.

Analytical Workflow







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